

An In-depth Technical Guide to Ebastine N-Oxide: Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Ebastine N-Oxide*

CAS No.: *1429071-63-5*

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Introduction

Ebastine N-oxide is a significant molecule in the context of the second-generation antihistamine, Ebastine. It is recognized primarily as a metabolite formed through oxidative processes in the body and as a specified impurity in the synthesis of the active pharmaceutical ingredient (API)[1]. A thorough understanding of its chemical and physical properties, synthesis, and analytical characterization is paramount for researchers in drug metabolism, pharmacokinetics, and for professionals in pharmaceutical quality control and drug development. This guide provides a comprehensive technical overview of **Ebastine N-oxide**, synthesizing available data with expert insights to facilitate its study and control.

Part 1: Chemical Structure and Physicochemical Properties

A clear understanding of the molecular architecture and physical characteristics of **Ebastine N-oxide** is fundamental to any scientific investigation.

Chemical Structure

The chemical structure of **Ebastine N-oxide** is derived from the parent drug, Ebastine, through the oxidation of the tertiary nitrogen atom within the piperidine ring. This introduces a coordinate covalent bond between the nitrogen and an oxygen atom.

IUPAC Name: 4-(4-benzhydryloxy-1-oxidopiperidin-1-ium-1-yl)-1-(4-tert-butylphenyl)butan-1-one^{[1][2][3]}.

Chemical Formula: C₃₂H₃₉NO₃^{[2][4]}.

Molecular Weight: 485.66 g/mol ^[4].

The introduction of the N-oxide functional group significantly alters the electronic and steric properties of the piperidine ring compared to Ebastine, which can influence its biological activity, metabolism, and analytical behavior.

Physicochemical Properties

While extensive experimental data for the physicochemical properties of isolated **Ebastine N-oxide** is not widely published, we can infer certain characteristics based on its structure and data for the parent compound, Ebastine. The data presented below is a combination of information from various sources and computed properties.

Property	Value/Information	Source
Molecular Formula	C ₃₂ H ₃₉ NO ₃	[2][4]
Molecular Weight	485.66 g/mol	[4]
CAS Number	1256285-71-8	[3][4]
Appearance	Likely a white to off-white solid.	Inferred
Melting Point	Not experimentally determined in available literature.	-
Solubility	Expected to have increased water solubility compared to Ebastine due to the polar N-oxide group. Ebastine is practically insoluble in water.	Inferred
pKa	Not experimentally determined. The N-oxide is a weaker base than the parent tertiary amine.	Inferred

Part 2: Synthesis and Metabolism

The formation of **Ebastine N-oxide** can occur through both synthetic chemical reactions and biological metabolism.

Chemical Synthesis

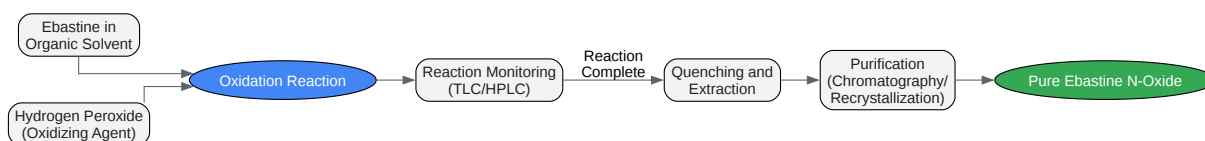
The most direct and documented method for the laboratory synthesis of **Ebastine N-oxide** is through the oxidation of Ebastine[1].

Reaction Principle: The tertiary amine of the piperidine ring in Ebastine acts as a nucleophile and attacks an oxidizing agent, leading to the formation of the N-oxide.

Common Oxidizing Agent: Hydrogen peroxide (H₂O₂) is a frequently used and effective oxidizing agent for this transformation[1].

General Synthetic Protocol:

- **Dissolution:** Dissolve Ebastine in a suitable organic solvent (e.g., methanol, acetone).
- **Oxidation:** Add hydrogen peroxide (typically a 30% aqueous solution) to the solution of Ebastine. The reaction may be catalyzed by the addition of a small amount of acetic acid.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed.
- **Work-up:** Upon completion, the reaction mixture is typically subjected to a work-up procedure to remove excess oxidizing agent and by-products. This may involve quenching with a reducing agent (e.g., sodium metabisulfite) and extraction.
- **Purification:** The crude **Ebastine N-oxide** is then purified, commonly by column chromatography on silica gel or by recrystallization from an appropriate solvent system.



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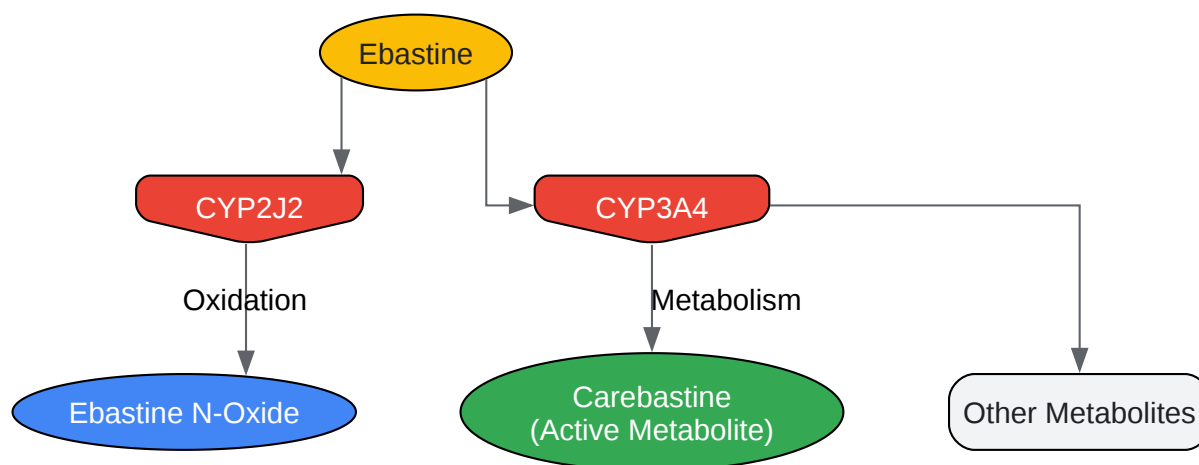
*A generalized workflow for the chemical synthesis of **Ebastine N-oxide**.*

Metabolism

In vivo, Ebastine undergoes extensive metabolism, primarily mediated by the cytochrome P450 (CYP) enzyme system in the liver. **Ebastine N-oxide** is one of the metabolites formed through this pathway.

Key Enzymes: Studies have identified that CYP2J2 and to a lesser extent, CYP3A4, are the primary enzymes responsible for the oxidation of Ebastine to its various metabolites, including the N-oxide^[1].

The metabolic conversion of Ebastine also leads to other significant metabolites, such as carebastine, which is the major active metabolite. The formation of **Ebastine N-oxide** is a competing pathway.



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Simplified metabolic pathway of Ebastine.

Part 3: Analytical Characterization

Robust analytical methods are essential for the identification, quantification, and quality control of **Ebastine N-oxide**.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC) are the techniques of choice for the separation and quantification of **Ebastine N-oxide** from Ebastine and other related impurities.

Typical HPLC/UHPLC System:

- Column: A reversed-phase C18 column is commonly employed.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol) is used. Gradient elution is often necessary

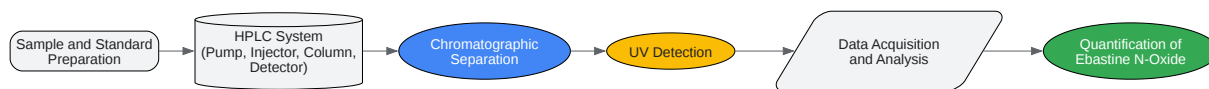
to achieve optimal separation of all related substances.

- Detection: UV detection is suitable for routine analysis, with a detection wavelength typically set around 210-220 nm.

Example HPLC Method for Ebastine and Impurities: A stability-indicating HPLC method for Ebastine and its degradation products, which would include the N-oxide, has been described. The separation was achieved on a C18 column using a mobile phase of acetonitrile and 0.5% phosphoric acid (68:32 v/v) with detection at 254 nm.

Experimental Protocol: HPLC Analysis of **Ebastine N-Oxide** (as an impurity)

- Standard Preparation: Prepare a standard solution of **Ebastine N-oxide** of a known concentration in the mobile phase.
- Sample Preparation: Dissolve the Ebastine drug substance or product in the mobile phase to a suitable concentration.
- Chromatographic Conditions:
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
 - Mobile Phase: Acetonitrile : 0.05 M Potassium Dihydrogen Phosphate buffer (pH adjusted to 3.0 with orthophosphoric acid) (60:40 v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 µL.
 - Detector: UV at 210 nm.
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Quantification: Identify the **Ebastine N-oxide** peak in the sample chromatogram by comparing its retention time with that of the standard. Quantify the amount of **Ebastine N-oxide** using the peak area and the calibration curve generated from the standard solutions.



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*Workflow for the HPLC analysis of **Ebastine N-oxide**.*

Spectroscopic Methods

Spectroscopic techniques are indispensable for the unequivocal structural elucidation and confirmation of **Ebastine N-oxide**.

3.2.1. Mass Spectrometry (MS) Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a powerful tool for the identification of **Ebastine N-oxide**.

- Expected Molecular Ion: In positive ion mode electrospray ionization (ESI+), **Ebastine N-oxide** is expected to show a protonated molecular ion $[M+H]^+$ at an m/z corresponding to its molecular weight plus the mass of a proton ($485.66 + 1.0078 = 486.67$).
- Fragmentation Pattern: A characteristic fragmentation of N-oxides in MS/MS is the neutral loss of an oxygen atom (16 Da), which would result in a fragment ion corresponding to the protonated parent amine (Ebastine) at m/z 470. Further fragmentation would likely follow the pathways of Ebastine itself.

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy ^1H and ^{13}C NMR spectroscopy are the most definitive methods for the structural confirmation of **Ebastine N-oxide**. While specific spectral data is not readily available in the public domain, the expected shifts can be predicted based on the known effects of N-oxidation on the chemical shifts of neighboring protons and carbons.

- ^1H NMR: Protons on the carbons alpha to the N-oxide group (i.e., the methylene groups of the piperidine ring) are expected to be significantly deshielded and shift downfield compared to their positions in the spectrum of Ebastine.

- ^{13}C NMR: Similarly, the carbon atoms alpha to the N-oxide group will experience a downfield shift, while the gamma carbons may show a slight upfield shift.

3.2.3. Infrared (IR) Spectroscopy IR spectroscopy can provide evidence for the presence of the N-oxide functional group.

- Characteristic Absorption: The N-O stretching vibration in tertiary amine N-oxides typically appears as a strong band in the region of $950\text{--}970\text{ cm}^{-1}$. The spectrum would also retain the characteristic absorptions of the parent Ebastine molecule, such as the carbonyl ($\text{C}=\text{O}$) stretch of the butyphenone moiety (around 1680 cm^{-1}) and the C-O-C stretch of the ether linkage.

Part 4: Pharmacological Significance

Ebastine N-oxide, being a metabolite of Ebastine, is expected to have some pharmacological activity. While detailed studies on the specific activity of the isolated N-oxide are limited, it is generally understood that it retains antihistaminic properties[1]. The polarity of the N-oxide group may, however, affect its ability to cross the blood-brain barrier, potentially leading to a different side-effect profile compared to the parent drug. Its formation and clearance are important considerations in understanding the overall pharmacokinetic and pharmacodynamic profile of Ebastine.

Conclusion

Ebastine N-oxide is a molecule of significant interest in the pharmaceutical sciences, playing a dual role as a metabolite and a process-related impurity of the widely used antihistamine, Ebastine. This guide has provided a comprehensive overview of its chemical structure, properties, synthesis, and analytical characterization. While some specific experimental data, such as a definitive melting point and detailed NMR and IR spectra, are not widely published, this guide offers a framework for researchers to approach the study of this compound. The provided protocols and workflows for synthesis and analysis, combined with the theoretical understanding of its spectroscopic behavior, serve as a valuable resource for drug development professionals and researchers in the field. A thorough characterization of **Ebastine N-oxide** is crucial for ensuring the quality, safety, and efficacy of Ebastine-containing pharmaceutical products.

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